Spectroscopic Profile of Heptadecylbenzene: A Technical Guide

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Compound of Interest

Compound Name:	*Heptadecylbenzene*
CAS No.:	*14752-75-1*
Cat. No.:	*B083856*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **heptadecylbenzene**, a long-chain alkylbenzene. The information presented is crucial for the identification, characterization, and analysis of this compound in various scientific and industrial applications, including its potential relevance in drug development as a hydrophobic moiety or impurity. This document summarizes key quantitative data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), alongside detailed experimental protocols and visual aids to facilitate understanding and application in a research setting.

Spectroscopic Data Summary

The following tables present a structured summary of the available quantitative spectroscopic data for **heptadecylbenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental spectra for **heptadecylbenzene** are not publicly available with detailed peak assignments, the expected chemical shifts for both ^{1}H and ^{13}C NMR can be

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predicted based on the known values for similar long-chain alkylbenzenes and general principles of NMR spectroscopy.[1][2][3][4][5][6]

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **Heptadecylbenzene**

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic (C_6H_5)	~ 7.10 - 7.30	Multiplet	5H
Benzylic (-CH_2-Ph)	~ 2.60	Triplet	2H
Methylene adjacent to benzylic (-CH_2-CH_2-Ph)	~ 1.60	Multiplet	2H
Methylene chain (-$(CH_2)_{14}$-)	~ 1.25	Broad Singlet	28H
Terminal methyl (-CH_3)	~ 0.88	Triplet	3H

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Heptadecylbenzene**

Carbon	Chemical Shift (δ, ppm)
Quaternary Aromatic (C-alkyl)	~ 142
Aromatic (CH)	~ 128 - 129
Benzylic (-CH_2-Ph)	~ 36
Alkyl Chain (-CH_2-)	~ 22 - 32
Terminal Methyl (-CH_3)	~ 14

Infrared (IR) Spectroscopy

The infrared spectrum of **heptadecylbenzene** is characterized by absorptions corresponding to the vibrations of its aromatic and aliphatic components.

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Table 3: Key IR Absorption Bands for **Heptadecylbenzene**

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
3100 - 3000	C-H Stretch	Aromatic	Medium
2950 - 2850	C-H Stretch	Alkyl (CH_2, CH_3)	Strong
1600, 1495, 1450	C=C Stretch	Aromatic Ring	Medium
750 - 690	C-H Bend (out-of-plane)	Monosubstituted Benzene	Strong

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of n-**heptadecylbenzene** is available from the NIST WebBook.[7] The fragmentation pattern is characteristic of long-chain alkylbenzenes, dominated by benzylic cleavage.

Table 4: Major Peaks in the Mass Spectrum of n-**Heptadecylbenzene**

m/z	Relative Abundance (%)	Proposed Fragment
91	100	$[C_7H_7]^+$ (Tropylium ion)
92	~60	$[C_7H_8]^+$
316	~15	$[M]^+$ (Molecular ion)
43	~15	$[C_3H_7]^+$
57	~10	$[C_4H_9]^+$
105	~8	$[C_8H_9]^+$

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are essential for reproducibility and accurate interpretation. The following are generalized protocols applicable to the analysis of **heptadecylbenzene**.

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NMR Spectroscopy (^{1}H and ^{13}C)

Sample Preparation:

- Dissolve approximately 5-10 mg of **heptadecylbenzene** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, C_6D_6).
- Transfer the solution to a standard 5 mm NMR tube.
- Ensure the sample is free of particulate matter.

Instrument Parameters (General):

- Spectrometer: A high-field NMR spectrometer (e.g., 300 MHz or higher) is recommended.
- ^{1}H NMR:
  - Pulse Sequence: Standard single-pulse experiment.
  - Acquisition Time: 2-4 seconds.
  - Relaxation Delay: 1-5 seconds.
  - Number of Scans: 8-16.
- ^{13}C NMR:
  - Pulse Sequence: Proton-decoupled single-pulse experiment.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-10 seconds (longer delay may be needed for quaternary carbons).
  - Number of Scans: 128 or more, depending on the sample concentration.

Fourier-Transform Infrared (FTIR) Spectroscopy

Sample Preparation (Neat Liquid):

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- Ensure the ATR (Attenuated Total Reflectance) crystal or salt plates (e.g., NaCl, KBr) are clean and dry.
- Apply a small drop of liquid **heptadecylbenzene** directly onto the ATR crystal or between two salt plates to form a thin film.[8][9][10][11][12]

Instrument Parameters:

- Spectrometer: A standard FTIR spectrometer.
- Scan Range: 4000 - 400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
- A background spectrum of the clean, empty accessory should be recorded prior to sample analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

Sample Preparation:

- Prepare a dilute solution of **heptadecylbenzene** in a volatile organic solvent (e.g., hexane, dichloromethane) at a concentration of approximately 1-10 µg/mL.

Instrument Parameters:[13][14][15]

- Gas Chromatograph:
  - Injector: Split/splitless injector, operated in splitless mode for trace analysis or split mode for higher concentrations.
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness) is suitable.
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 1 minute.

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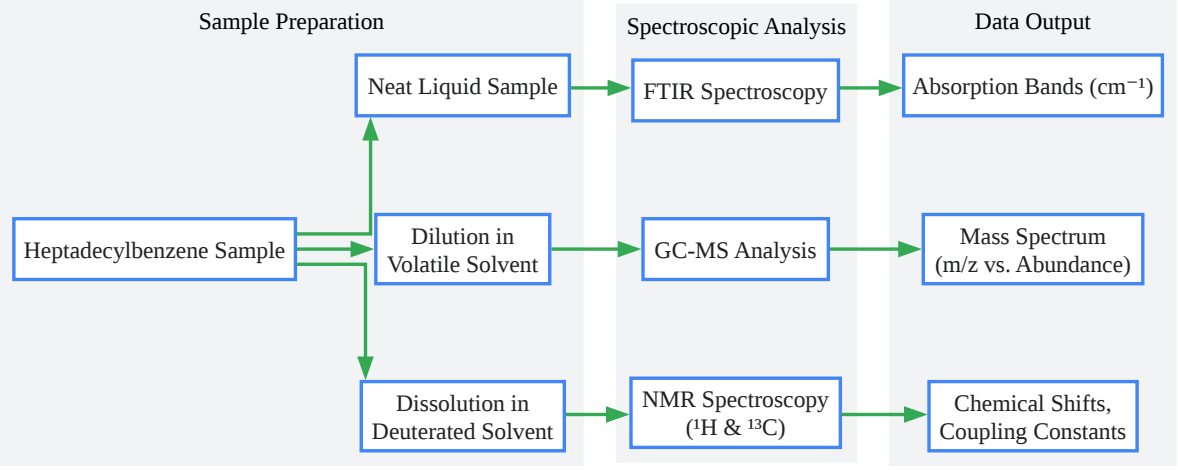
    - Ramp: Increase at 10 °C/min to 300 °C.
    - Final hold: 5 minutes at 300 °C.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.

Visualizations

The following diagrams illustrate key aspects of the spectroscopic analysis of **heptadecylbenzene**.



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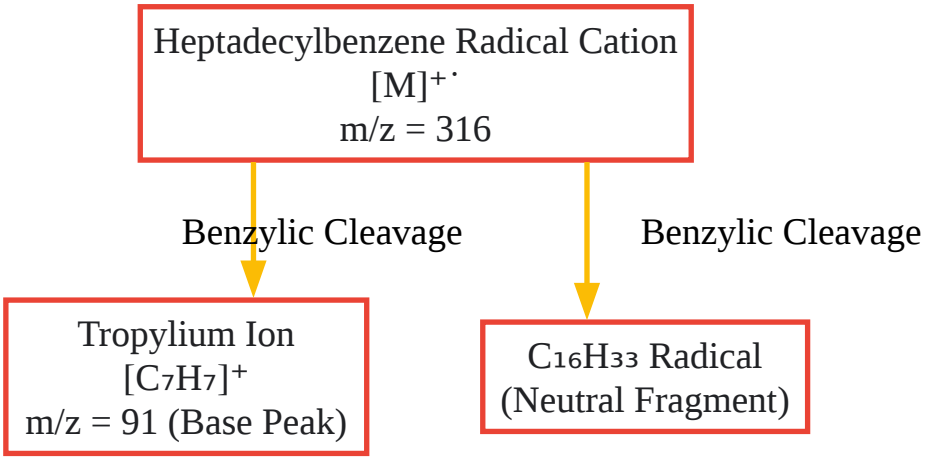
Caption: Workflow for the spectroscopic analysis of **heptadecylbenzene**.



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Caption: Primary fragmentation pathway of **heptadecylbenzene** in EI-MS.

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